

Application Notes and Protocols for Calcein Staining in Flow Cytometry

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Compound of Interest

Compound Name: *Calcein sodium salt*

CAS No.: 108750-13-6

Cat. No.: B1139554

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A Detailed Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Calcein AM (Acetoxymethyl) is a widely used fluorescent dye for determining cell viability in flow cytometry and other fluorescence-based applications.[1] This cell-permeant dye serves as a robust indicator of cell health by measuring two key parameters: enzymatic activity and membrane integrity.[2] The acetoxymethyl ester group enhances the molecule's hydrophobicity, allowing it to easily cross the membranes of viable cells.[3] Once inside a live cell, ubiquitous intracellular esterases cleave the AM group, converting the non-fluorescent Calcein AM into the highly fluorescent, hydrophilic calcein.[1][2] The resulting fluorescent molecule is retained within the cytoplasm of cells with intact membranes, emitting a bright green fluorescence.[1] Conversely, dead or membrane-compromised cells lack the necessary esterase activity and membrane integrity to activate and retain the dye, thus exhibiting minimal to no fluorescence.[2][4] This method provides a rapid and sensitive tool for quantifying viable cells within a population, making it ideal for cytotoxicity assays, drug screening, and general cell health assessments.[5]

Mechanism of Action

The underlying principle of Calcein AM staining lies in the enzymatic conversion of a non-fluorescent compound into a fluorescent one within metabolically active cells.[5]

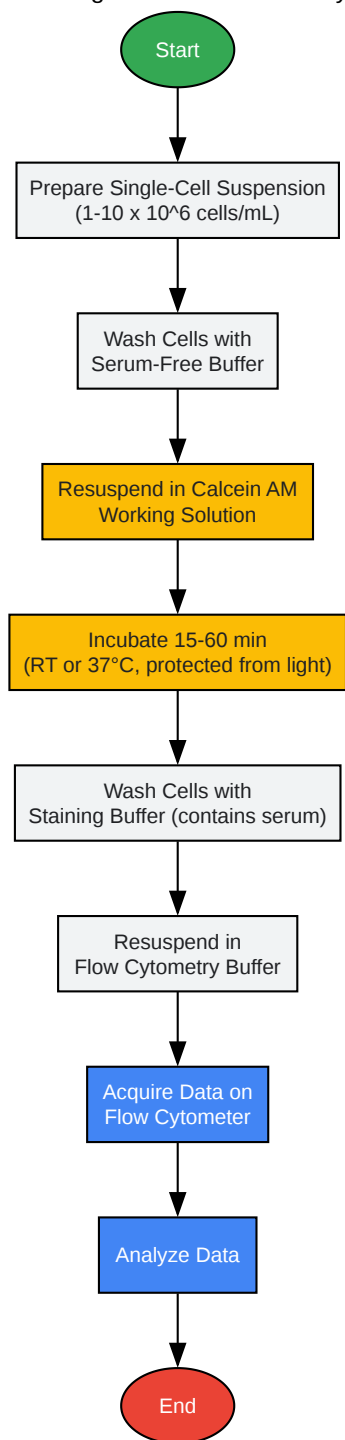


FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Calcein Staining Workflow for Flow Cytometry



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